

Solubility Profile of Metaldehyde-d16 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Metaldehyde-d16

Cat. No.: B12379955

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Disclaimer: This document provides a comprehensive overview of the solubility of **Metaldehyde-d16**. Direct experimental data on the solubility of the deuterated form (**Metaldehyde-d16**) is not readily available in published literature. The data presented herein is for the non-deuterated form, Metaldehyde. It is a reasonable scientific assumption that the solubility of **Metaldehyde-d16** is very similar to that of Metaldehyde, as isotopic substitution with deuterium typically has a minimal effect on this physical property.

Executive Summary

This technical guide details the solubility of **Metaldehyde-d16** in a range of common organic solvents. Understanding the solubility of this compound is critical for a variety of research and development applications, including analytical standard preparation, formulation development, and toxicological studies. This document provides quantitative and qualitative solubility data, a detailed experimental protocol for solubility determination, and visual representations of key processes.

Quantitative Solubility Data

The following table summarizes the known solubility of Metaldehyde in various organic solvents. This data is compiled from multiple sources and serves as a strong proxy for the solubility of **Metaldehyde-d16**.

| Organic Solvent | Solubility (g/L) | Temperature (°C) | Comments |
|------------------|------------------|------------------|--------------------|
| Methanol | 1.73[1][2] | 20 | Readily soluble[1] |
| Chloroform | 1.5[2] | 20 | Very soluble[1] |
| Toluene | 0.53 | 20 | Fairly soluble |
| Benzene | - | - | Very soluble |
| Ethanol | - | - | Slightly soluble |
| Diethyl Ether | - | - | Slightly soluble |
| Acetone | - | - | Insoluble |
| Acetic Acid | - | - | Insoluble |
| Carbon Disulfide | - | - | Insoluble |
| n-Hexane | 0.0521 | 20 | - |

Note: "-" indicates that qualitative data is available but specific quantitative values were not found in the reviewed literature.

Experimental Protocol: Equilibrium Solubility Determination

This section outlines a general "shake-flask" method for determining the equilibrium solubility of a compound like **Metaldehyde-d16** in an organic solvent. This is a widely accepted method for obtaining thermodynamic solubility data.

3.1 Materials and Equipment

- **Metaldehyde-d16** (solid)
- Selected organic solvents (analytical grade)
- Glass vials with screw caps
- Analytical balance

- Vortex mixer
- Constant temperature shaker/incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector
- Volumetric flasks and pipettes

3.2 Procedure

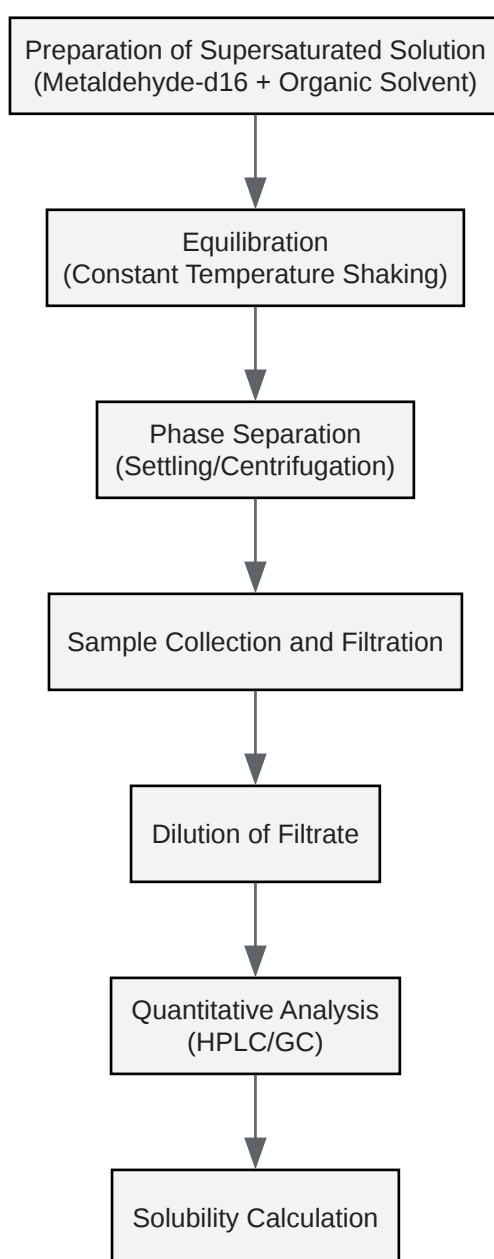
- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **Metaldehyde-d16** to a series of glass vials. The exact amount should be enough to ensure that undissolved solid remains at equilibrium.
- **Solvent Addition:** Add a known volume of the desired organic solvent to each vial.
- **Equilibration:** Securely cap the vials and place them in a constant temperature shaker. Agitate the vials at a consistent speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be precisely controlled (e.g., 20°C).
- **Phase Separation:** After the equilibration period, allow the vials to stand undisturbed at the set temperature to let the excess solid settle. For finer suspensions, centrifugation can be used to separate the solid and liquid phases.
- **Sample Collection and Filtration:** Carefully withdraw an aliquot of the supernatant using a pipette. Immediately filter the solution through a syringe filter to remove any remaining undissolved microparticles.
- **Dilution:** Dilute the filtered solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **Metaldehyde-d16**.

- Solubility Calculation: Calculate the solubility of **Metaldehyde-d16** in the solvent based on the measured concentration and the dilution factor.

Visualization of Key Processes

4.1 Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **Metaldehyde-d16**.

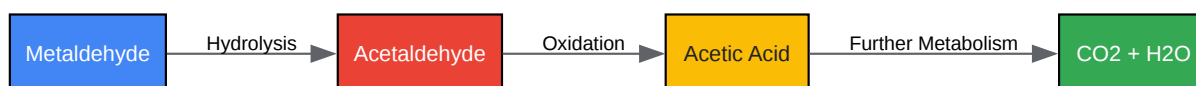


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Workflow for Solubility Determination

4.2 Metabolic Pathway of Metaldehyde

Metaldehyde's toxicity is primarily attributed to its metabolic breakdown product, acetaldehyde. The following diagram depicts this metabolic pathway.



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Metabolic Pathway of Metaldehyde

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References

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- 2. Metaldehyde [sitem.herts.ac.uk]
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